

long-term storage conditions for TJ191

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Compound of Interest

Compound Name: TJ191

Cat. No.: B15580464

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Technical Support Center: TJ191

This technical support center provides researchers, scientists, and drug development professionals with essential information for the long-term storage and handling of the recombinant protein **TJ191**.

Long-Term Storage Conditions

Proper storage of **TJ191** is critical to maintain its stability and activity over time. The following table summarizes the recommended long-term storage conditions for **TJ191** in different formats.

Parameter	Lyophilized TJ191	TJ191 in Solution (Stock Concentration)
Storage Temperature	-20°C to -80°C	-80°C (recommended) or -20°C (acceptable for shorter term)
Shelf Life	Up to 12 months at -20°C/-80°C	Up to 6 months at -80°C; up to 1 month at -20°C ^[1]
Humidity	Store with desiccant	N/A (frozen)
Light Exposure	Store in the dark	Store in the dark
Container	Tightly sealed vials	Tightly sealed, low protein- binding microcentrifuge tubes
Notes	Avoid repeated freeze-thaw cycles after reconstitution.	Aliquot to avoid repeated freeze-thaw cycles. We recommend adding a cryoprotectant like glycerol (final concentration of 5-50%) for storage at -20°C. ^[1]

Troubleshooting Guide & FAQs

This section addresses common issues that may arise during the storage and handling of **TJ191**.

Question: I accidentally left the lyophilized **TJ191** powder at room temperature for a few hours. Is it still usable? Answer: Short-term exposure to ambient temperatures is unlikely to affect the stability of lyophilized **TJ191**. For periods of less than a week at temperatures higher than recommended, no significant impact on product life or efficacy is expected. However, for optimal performance, it is crucial to promptly transfer it to the recommended -20°C to -80°C storage.

Question: After reconstitution, I notice some precipitation in my **TJ191** solution. What should I do? Answer: Precipitation can occur for several reasons, including improper buffer conditions or protein concentration. We recommend briefly centrifuging the vial before use to pellet any

aggregates.^[1] Use the clear supernatant for your experiments. To prevent further precipitation, ensure you are using the recommended reconstitution buffer and avoid vigorous vortexing.

Question: How many times can I freeze-thaw my **TJ191** aliquot? Answer: We strongly advise against repeated freeze-thaw cycles as this can lead to protein degradation and loss of activity. It is best practice to aliquot the reconstituted **TJ191** into single-use volumes before the initial freeze.

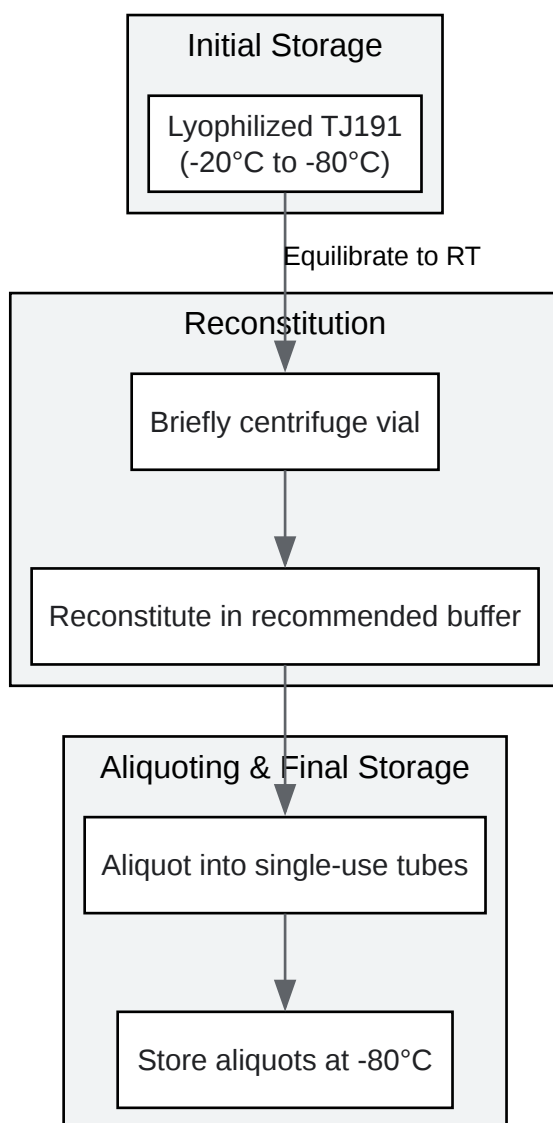
Question: What is the best way to thaw my frozen **TJ191** aliquots? Answer: For best results, thaw aliquots on ice or at 4°C. Avoid thawing at room temperature or in a warm water bath, as this can accelerate protein degradation. Once thawed, keep the aliquot on ice until you are ready to use it in your experiment.

Question: Can I store my diluted, working solution of **TJ191**? Answer: We do not recommend long-term storage of diluted **TJ191** solutions. Working solutions should be prepared fresh on the day of the experiment. If you must store it for a short period, keep it at 4°C for no longer than one week.^[1]

Experimental Workflow & Signaling Pathway

Experimental Workflow: Reconstitution and Aliquoting of **TJ191**

The following diagram outlines the standard procedure for reconstituting and aliquoting lyophilized **TJ191** for long-term storage and experimental use.

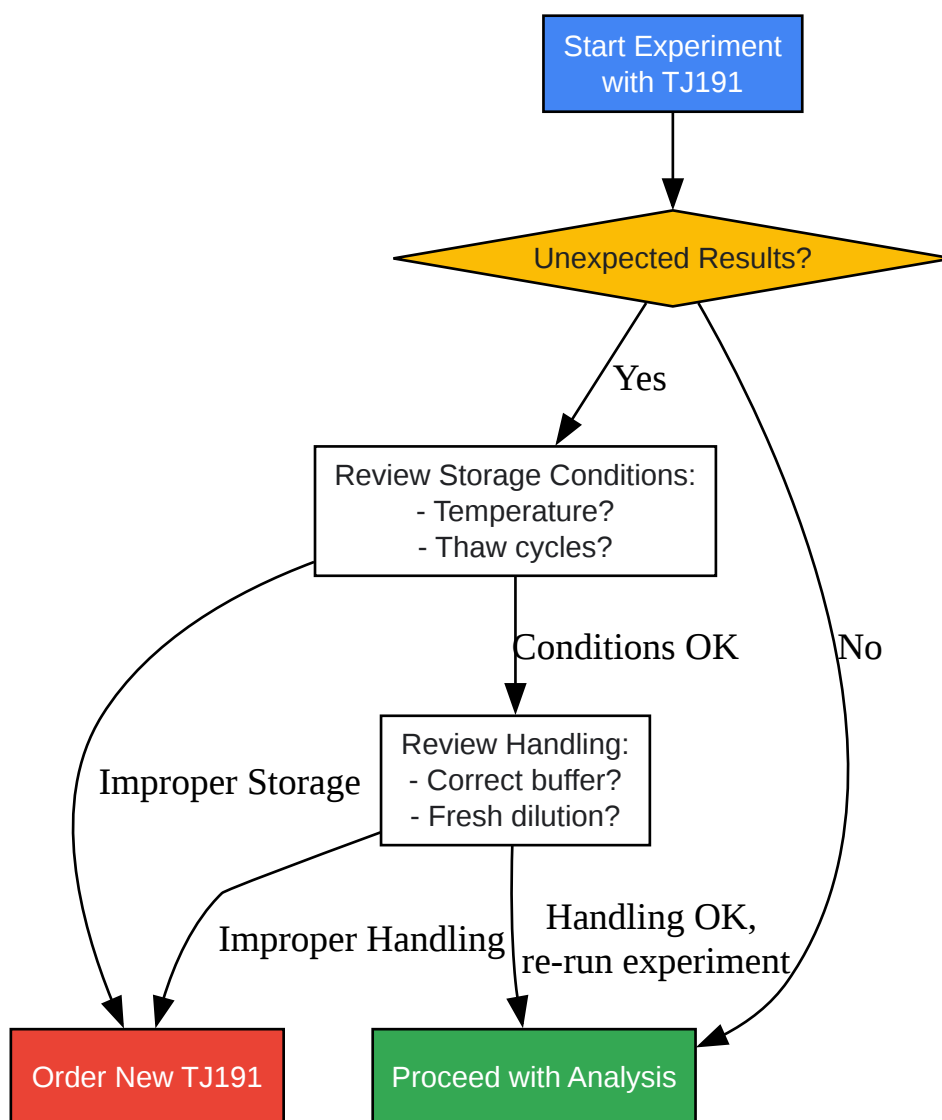


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*Figure 1. Recommended workflow for the reconstitution and storage of **TJ191**.*

Logical Troubleshooting Flow for **TJ191** Handling

This diagram illustrates a logical decision-making process for troubleshooting common issues with **TJ191**.



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Figure 2. A decision tree for troubleshooting experiments involving **TJ191**.

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References

- 1. cusabio.com [cusabio.com]

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